

SBF1 Protein Interactions and Binding Partners: An In-depth Technical Guide

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Compound of Interest

Compound Name: SBF-1

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Abstract

SET Binding Factor 1 (SBF1), also known as Myotubularin Related Protein 5 (MTMR5), is a large, multidomain protein that plays a crucial role in various cellular processes, including signal transduction, membrane trafficking, and cytoskeletal regulation. Despite being classified as a pseudophosphatase due to the absence of key catalytic residues, SBF1 functions as a critical scaffolding protein and a guanine nucleotide exchange factor (GEF). Its interactions with a diverse array of binding partners are fundamental to its biological functions and its implication in human diseases, notably Charcot-Marie-Tooth disease type 4B3 (CMT4B3). This guide provides a comprehensive overview of the known protein interactions of SBF1, summarizing key binding partners, detailing the experimental methodologies used to identify these interactions, and illustrating the signaling pathways in which SBF1 participates.

Introduction to SBF1

SBF1 is a protein encoded by the SBF1 gene, located on chromosome 22q13.33. It belongs to the myotubularin family of phosphoinositide phosphatases; however, it is catalytically inactive as a phosphatase.^{[1][2]} Instead, SBF1 leverages its multiple domains, including a DENN

domain, a Pleckstrin Homology (PH) domain, and a C-terminal SET-binding domain (SBD), to interact with other proteins and modulate their activity.[3][4] Its function as a GEF for Rab GTPases and as an adapter protein for the phosphatase MTMR2 highlights its regulatory role in cellular signaling.[1][5]

Known SBF1 Protein Interactions and Binding Partners

The function of SBF1 is intrinsically linked to its ability to form protein complexes. The following table summarizes the key experimentally validated binding partners of SBF1.

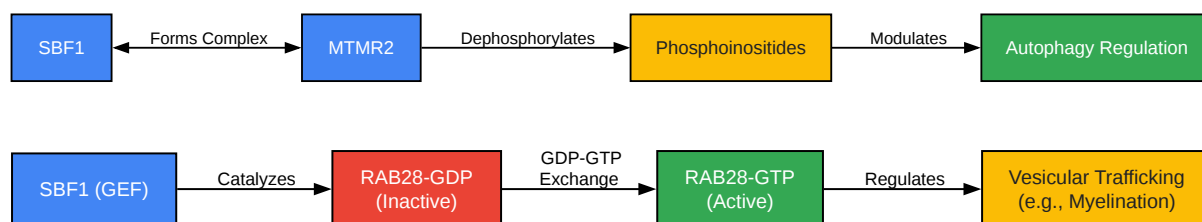
Binding Partner	Protein Family/Function	Method of Identification	Quantitative Data	Cellular Process	Reference
MTMR2	Myotubularin-related phosphatase	Co-immunoprecipitation, Yeast two-hybrid	Not available in cited literature	Phosphoinositide metabolism, Autophagy, Myelination	[1][5][6]
SUV39H1	Histone methyltransferase	Yeast two-hybrid	Not available in cited literature	Transcriptional silencing, Growth control	[5][6]
RAB28	Small GTPase	In vitro GEF assays	Not available in cited literature	Guanine nucleotide exchange	[1][5]
SBF2/MTMR13	Pseudophosphatase	Not specified	Not available in cited literature	Endosomal trafficking, Myelination	[1]

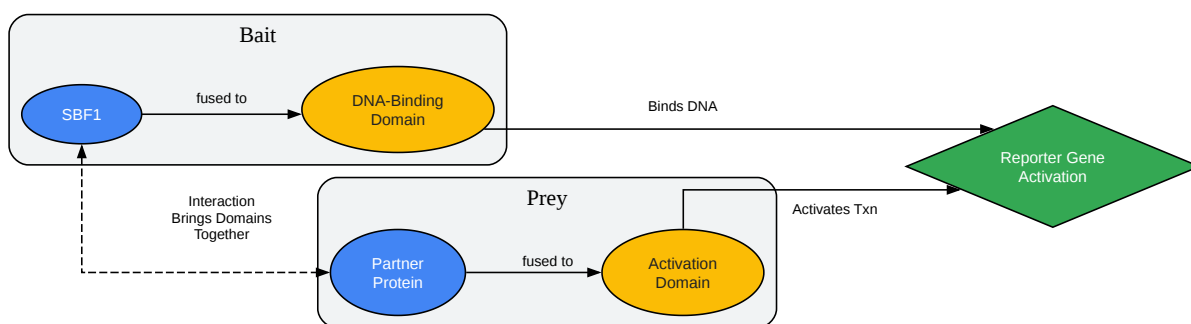
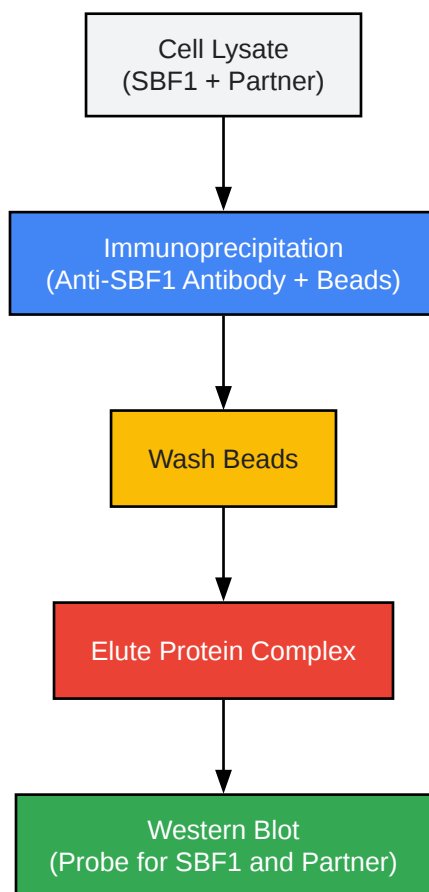
SBF1 Signaling Pathways

SBF1 is implicated in several critical signaling pathways, primarily through its interactions with MTMR2 and its GEF activity.

Regulation of Phosphoinositide Metabolism and Autophagy

SBF1 forms a heterodimer with the active phosphatase MTMR2, acting as an adapter protein that regulates MTMR2's catalytic activity and subcellular localization.^{[1][5]} This complex plays a role in the dephosphorylation of phosphoinositides, which are critical signaling lipids involved in the initiation and maturation of autophagosomes.^{[1][3]}





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